

Clarification Regarding CAS Number 33007-83-9

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Trimethylolpropane tris(3-mercaptopropionate)*

Cat. No.: *B1582694*

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An initial investigation into the provided CAS number, 33007-83-9, reveals that it corresponds to the chemical compound **Trimethylolpropane tris(3-mercaptopropionate)**.^{[1][2][3][4][5][6][7][8][9]} This is a multi-functional thiol crosslinking agent primarily used in polymer chemistry.

However, the nature of the request for an in-depth technical guide for researchers and drug development professionals suggests a potential interest in a psychoactive research chemical. It is plausible that there has been a transcription error and the intended compound of interest was 2-Fluoromethamphetamine (2-FMA), a stimulant of the amphetamine class. This is a substance more commonly encountered in the fields of forensic science and pharmacology.

Given this ambiguity, and to provide the most comprehensive and useful response, this guide will be presented in two parts. Part A will provide a detailed technical overview of **Trimethylolpropane tris(3-mercaptopropionate)**, correctly identified by CAS number 33007-83-9. Part B will offer a similar in-depth guide for 2-Fluoromethamphetamine (2-FMA).

Part A: In-Depth Technical Guide on Trimethylolpropane tris(3-mercaptopropionate) Chemical Identity and Molecular Structure

Trimethylolpropane tris(3-mercaptopropionate) is a tri-functional thiol compound.^[4] Its structure is characterized by a central trimethylolpropane core to which three 3-mercaptopropionate groups are attached via ester linkages.

- IUPAC Name: 2,2-bis{[[(3-sulfanylpropanoyl)oxy]methyl]}butyl 3-sulfanylpropanoate^{[2][6]}

- Synonyms: 1,1,1-Tris(3-mercaptopropionyloxymethyl)propane, 3-Mercaptopropionic acid triester with trimethylolpropane[2]
- CAS Number: 33007-83-9[1][2][3][4][5][6][7][8][9]
- Molecular Formula: C₁₅H₂₆O₆S₃[1][2][3][5][6][7][8]
- Molecular Weight: 398.56 g/mol [1][3][7][8]

Structural Representation:

Caption: 2D structure of **Trimethylolpropane tris(3-mercaptopropionate)**.

Physicochemical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	220 °C at 0.3 mmHg	[7][8]
Density	1.21 g/mL at 25 °C	[8]
Refractive Index	n _{20/D} 1.518	[7][8]
Solubility	Insoluble in water; soluble in organic solvents	[1][4][7]

Synthesis

The synthesis of **Trimethylolpropane tris(3-mercaptopropionate)** typically involves the esterification of trimethylolpropane with 3-mercaptopropionic acid.[7]

General Synthesis Workflow:



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Caption: Generalized synthesis workflow.

Applications in Polymer Chemistry

The primary utility of this compound lies in its role as a cross-linking agent in polymer systems. [1][7] The three thiol (-SH) groups are highly reactive and can participate in various "click" chemistry reactions, most notably thiol-ene and thiol-acrylate polymerizations. [4]

These reactions are valued for their high efficiency, lack of byproducts, and ability to proceed under mild conditions, often initiated by UV light. This makes **Trimethylolpropane tris(3-mercaptopropionate)** a key ingredient in:

- UV-curable coatings and inks: It acts as a photoinitiator and cross-linker. [1]
- High-performance resins and adhesives: Enhances mechanical strength, chemical resistance, and adhesion. [7]
- Hydrogel preparation: Used for crosslinking inulin derivatives for potential applications like colon-specific drug release.
- Biomaterials: Employed in the creation of biocompatible materials for medical and research applications.

Safety and Handling

- Hazard Statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), H410 (Very toxic to aquatic life with long-lasting effects).
- Precautionary Statements: P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection).
- Storage: Should be stored in a dry, well-ventilated place, sealed from moisture.

Part B: In-Depth Technical Guide on 2-Fluoromethamphetamine (2-FMA)

Chemical Identity and Molecular Structure

2-Fluoromethamphetamine (2-FMA) is a synthetic stimulant of the substituted amphetamine class. [10][11][12] It is a structural analog of methamphetamine, featuring a fluorine atom

substituted at the 2-position of the phenyl ring.[\[10\]](#)

- IUPAC Name: (RS)-1-(2-Fluorophenyl)-N-methylpropan-2-amine[\[11\]](#)[\[13\]](#)[\[14\]](#)
- Synonyms: 2-FMA[\[10\]](#)[\[14\]](#)[\[15\]](#)
- CAS Number: 1017176-48-5 (for the free base)[\[11\]](#)[\[14\]](#)[\[15\]](#)
- Molecular Formula: C₁₀H₁₄FN[\[11\]](#)[\[15\]](#)
- Molecular Weight: 167.227 g·mol⁻¹[\[11\]](#)[\[13\]](#)[\[15\]](#)

Structural Representation:

Caption: 2D structure of 2-Fluoromethamphetamine.

Physicochemical Properties

Property	Value	Source
Appearance	White powder (HCl salt)	[14]
Molecular Weight (HCl salt)	203.7 g/mol	[16]
Melting Point (HCl salt)	142.1 °C	[14]
Solubility (HCl salt)	Soluble in DMF, DMSO, Ethanol, and PBS	[16]

Synthesis and Analytical Methodologies

The synthesis of fluorinated amphetamines often starts from the corresponding fluorobenzaldehyde.

Synthesis of the Related Compound 2-Fluoroamphetamine (2-FA):

A common route for the synthesis of the parent compound, 2-fluoroamphetamine (2-FA), involves a Henry condensation followed by reduction.[\[17\]](#) A similar N-methylation step would be required to produce 2-FMA.

- Step 1: Henry Condensation: 2-fluorobenzaldehyde is reacted with nitroethane in the presence of a catalyst (e.g., n-butylamine) to form 1-(2-fluorophenyl)-2-nitropropene.[\[17\]](#)
- Step 2: Reduction: The resulting nitropropene is then reduced to the amine, 2-fluoroamphetamine, using a reducing agent like Lithium Aluminum Hydride (LAH).[\[17\]](#)

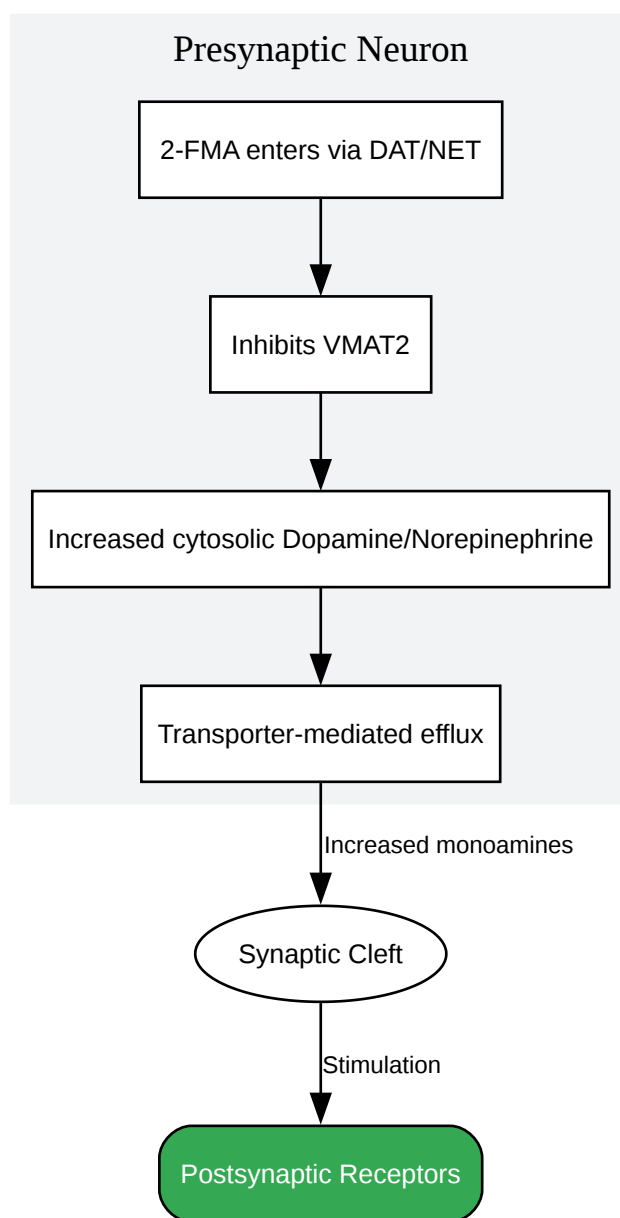
Analytical Methodologies:

- Gas Chromatography-Mass Spectrometry (GC-MS): A standard method for the identification and quantification of 2-FMA and its metabolites in forensic samples.[\[18\]](#) Sample preparation typically involves a liquid-liquid extraction.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used for structural elucidation and confirmation of synthesized standards. Samples are often prepared in D₂O.[\[14\]](#)[\[17\]](#)
- Liquid Chromatography–Tandem Mass Spectrometry (LC-MS/MS): A highly sensitive method for detecting 2-FMA and its metabolites, such as 2-fluoroamphetamine (2-FA), N-hydroxy 2-FMA, and 2-fluoroephedrine, in urine samples.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Pharmacology and Mechanism of Action

While formal pharmacological studies are limited, 2-FMA is believed to act as a releasing agent and reuptake inhibitor for dopamine and norepinephrine.[\[10\]](#)[\[21\]](#) This mechanism is analogous to that of other amphetamines.

Proposed Mechanism of Action:



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Caption: Proposed mechanism of 2-FMA in a presynaptic neuron.

The primary action is to increase the concentration of dopamine and norepinephrine in the synaptic cleft, leading to its stimulant effects.[10] Unlike some other amphetamines, 2-FMA appears to have little to no effect on serotonin systems.[11]

Subjective Effects and Toxicology

2-FMA is reported to be a functional stimulant, often compared to lisdexamfetamine (Vyvanse) for its efficacy as a study or productivity aid.[10][11][12]

- Positive Effects: Increased stimulation, focus, motivation, and appetite suppression.[10]
- Negative Effects: At higher doses, it can lead to increased blood pressure, elevated heart rate, and anxiety.[10]
- Toxicity: Very little data exists on the long-term toxicity of 2-FMA.[10] Chronic use of stimulants can lead to psychological dependence and, in some cases, psychosis.[10]

Legal Status

2-FMA is a controlled substance in many jurisdictions, often due to its structural similarity to methamphetamine.

- Canada: Schedule I controlled substance as an analog of amphetamine.[11][12]
- China: Controlled substance as of October 2015.[11][12]
- Germany: Controlled under Anlage I of the Narcotics Act.[11][12]
- United Kingdom: Considered a Class A drug.[10]
- United States: Not explicitly scheduled, but its sale or possession could be prosecuted under the Federal Analogue Act if intended for human consumption.[11][22]

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- To cite this document: BenchChem. [Clarification Regarding CAS Number 33007-83-9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582694#cas-number-33007-83-9-chemical-structure]

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